

Essential Safety and Operational Guide for Handling AHR 10718

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Compound of Interest

Compound Name: AHR 10718

Cat. No.: B1681790

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This document provides immediate, essential safety and logistical information for the handling and disposal of **AHR 10718**, chemically identified as N,N-bis(2-hydroxyethyl)ethylenediamine (CAS No. 3197-06-6). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Chemical Identification:

Identifier	Value
Product Name	AHR 10718
Chemical Name	N,N-bis(2-hydroxyethyl)ethylenediamine
CAS Number	3197-06-6

Hazard Summary:

AHR 10718 is classified as a corrosive substance that can cause severe skin burns and eye damage.^{[1][2]} It is crucial to adhere to the safety protocols outlined below to minimize risk of exposure.

Personal Protective Equipment (PPE)

The following table summarizes the mandatory personal protective equipment for handling **AHR 10718**.

Protection Type	Specification	Purpose
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene)	To prevent skin contact and burns.
Eye Protection	Safety glasses with side-shields or goggles. A face shield is recommended when handling larger quantities.	To protect eyes from splashes and severe damage. [1] [3]
Skin and Body Protection	Lab coat, closed-toe shoes, and long pants. For larger quantities or potential for significant exposure, chemical-resistant apron or suit is advised.	To protect skin from accidental contact and burns. [1] [3]
Respiratory Protection	Use in a well-ventilated area. If dusts or mists are generated, a NIOSH-approved respirator with an appropriate cartridge is necessary.	To prevent inhalation of irritant vapors or mists.

Operational and Disposal Plans

Adherence to the following step-by-step procedures is mandatory for all personnel handling **AHR 10718**.

Handling and Storage:

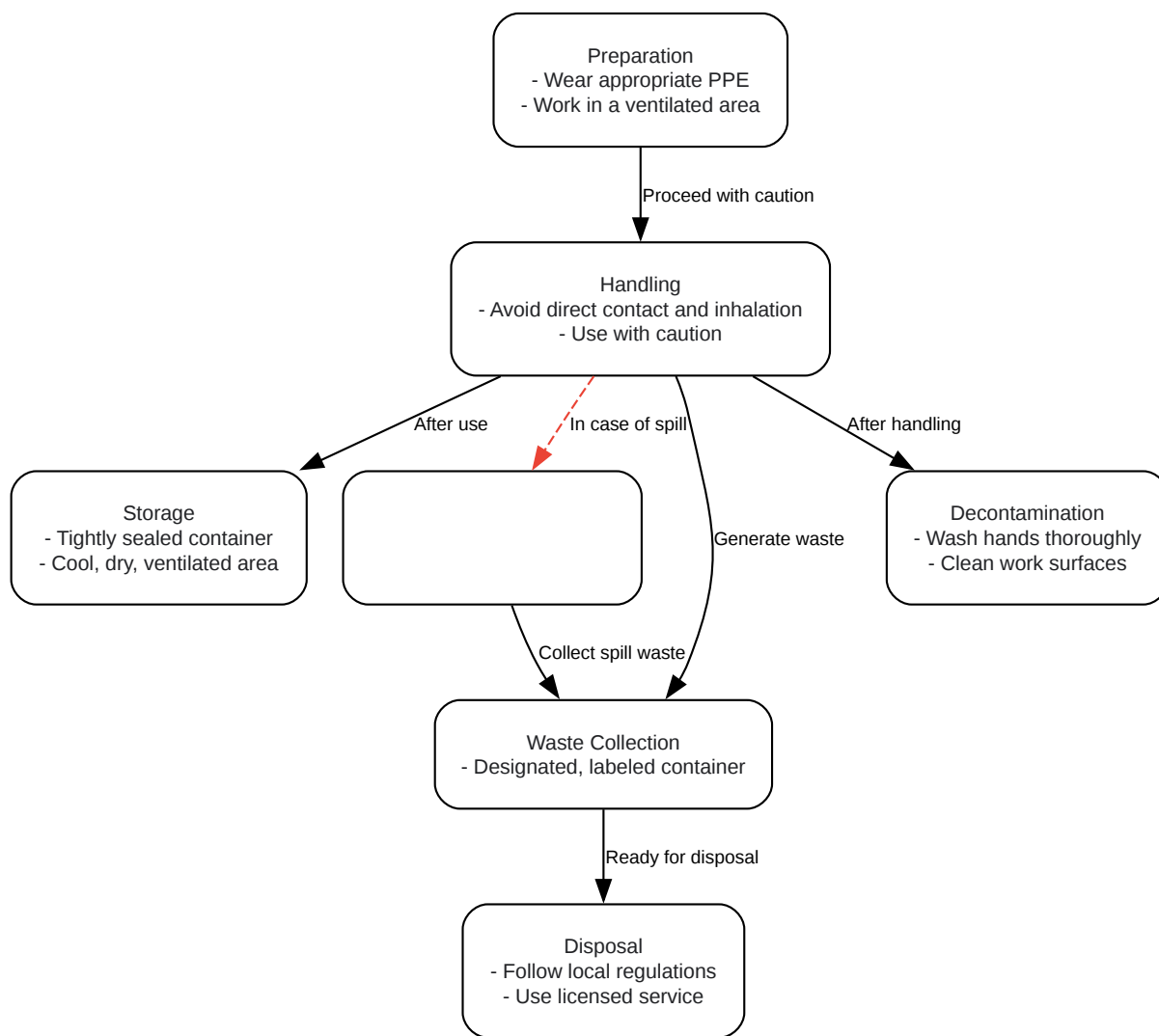
Step	Procedure
1. Preparation	Ensure all necessary PPE is worn correctly before handling. Work in a well-ventilated area, preferably a chemical fume hood.
2. Handling	Avoid direct contact with the substance. Do not breathe dust, fume, gas, mist, vapors, or spray. [1] Wash hands thoroughly after handling.
3. Storage	Store in a tightly closed, original container in a cool, dry, and well-ventilated place. Keep away from incompatible materials. Store in a locked-up area. [1] [3]
4. Spills	In case of a spill, evacuate the area. Wear appropriate PPE. Absorb the spill with inert material (e.g., sand, vermiculite) and collect it in a suitable container for disposal.

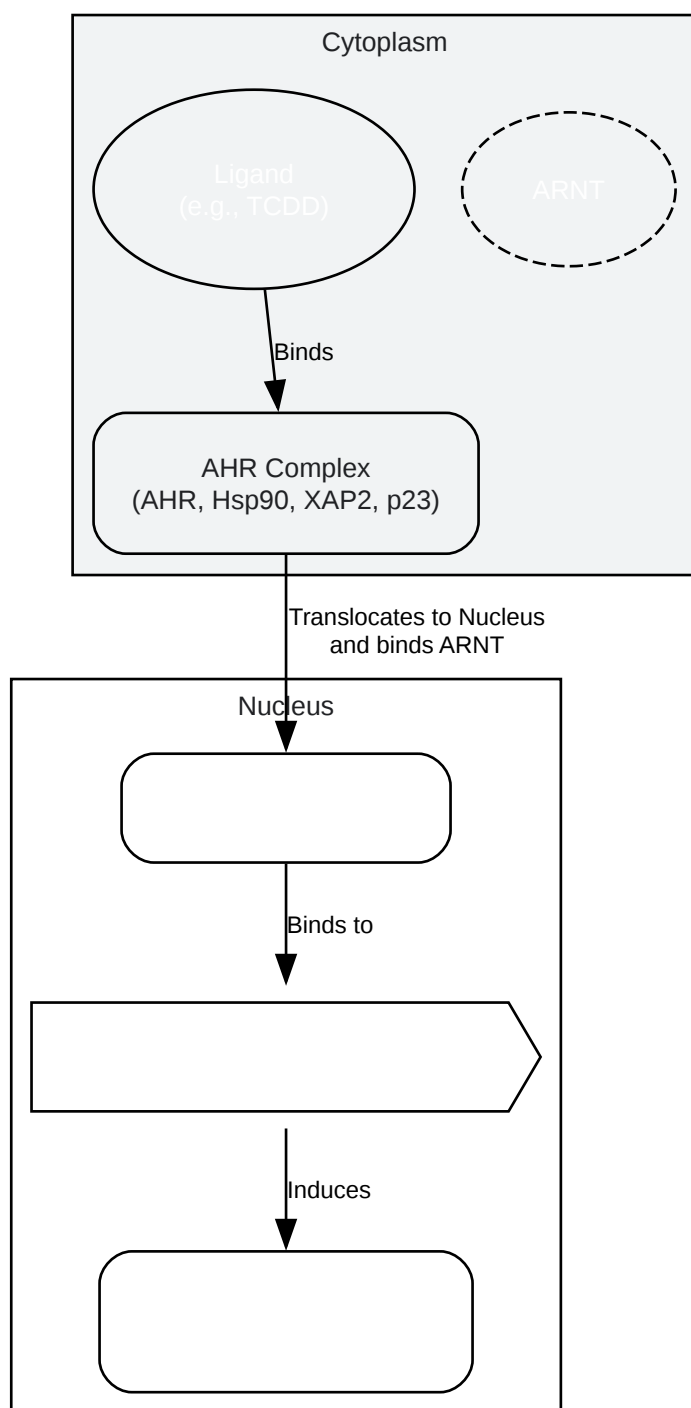
Disposal Plan:

Step	Procedure
1. Waste Collection	Collect waste material, including contaminated absorbent materials and disposable PPE, in a designated, labeled, and sealed container.
2. Disposal	Dispose of contents and container in accordance with all local, regional, national, and international regulations. [1] Do not dispose of down the drain. Contact a licensed professional waste disposal service.
3. Contaminated Clothing	Remove and wash contaminated clothing before reuse. [1] [3]

Experimental Workflow

The following diagram illustrates the standard workflow for safely handling **AHR 10718**.





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